

Istamycin A0 foundational research papers

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Compound Focus: Istamycin A0

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Initial Discovery and Characterization

The core foundational research on Istamycin A0 was published in the early 1980s. The table below summarizes the key initial findings:

Aspect	Description
Initial Reporting	First isolated and characterized in 1982 [1].
Producing Organism	<i>Streptomyces tenjimariensis</i> SS-939 (isolated from sea bottom soil) [2].
Molecular Formula	$C_{15}H_{32}N_4O_4$ [2].
Key Features	Contains two N-methyl groups and one O-methyl group; soluble in water and methanol [2].
Salt Form	Hemi-carbonate salt is a colorless crystalline powder, decomposes at 111-114°C [2].
Optical Rotation	$[\alpha]_D^{22} = +76^\circ$ (c=0.56, water) for the hemi-carbonate salt [2].

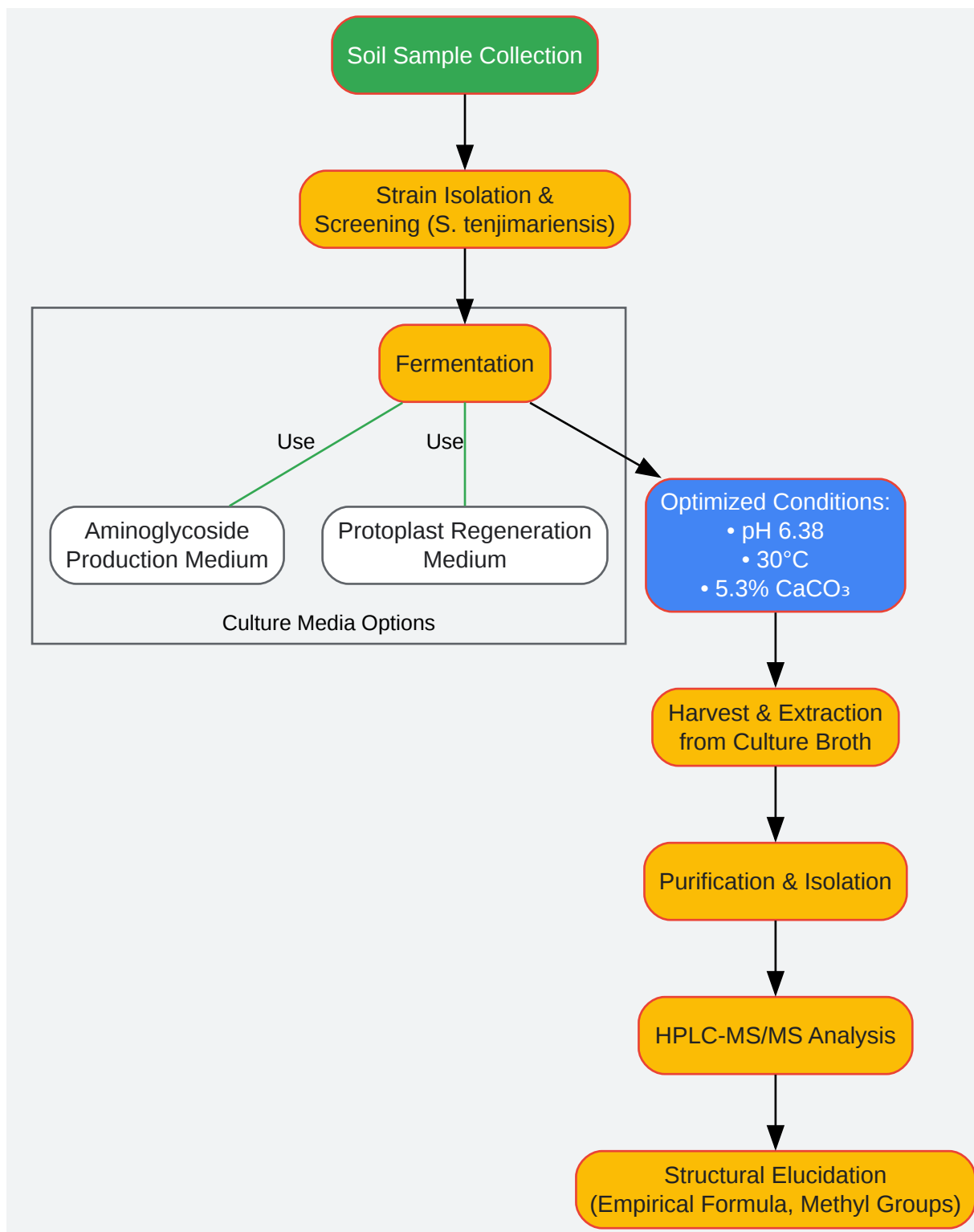
Modern Analytical Profiling and Separation

A 2016 study advanced the analysis of Istamycins by developing a robust High-Performance Liquid Chromatography with Tandem Mass Spectrometry (HPLC-MS/MS) method, providing greater detail on the Istamycin family [3].

- **Congener Profiling:** The study identified and quantified **16 different natural Istamycin congeners** in a fermentation broth of *Streptomyces tenjimariensis* ATCC 31603. Istamycin A0 was the **third most abundant compound** in this mixture [3].
- **Epimer Separation:** The research also successfully separated five sets of 1- or 3-epimeric pairs of Istamycins using a **macrocyclic glycopeptide-bonded chiral column**, highlighting the ability to distinguish between very subtle stereochemical differences [3].

Experimental Workflows for Production and Analysis

The following diagram outlines the general experimental workflow for the production, isolation, and analysis of Istamycin A0, synthesizing information from the foundational and modern research.



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Workflow for the production and analysis of Istamycin A0, from strain isolation to structural characterization [2] [4] [3].

Quantitative Data Summary

The table below consolidates key quantitative information from the search results for easy reference.

Parameter	Value	Context / Source
Decomposition Point	111-114°C	Istamycin A0 hemi-carbonate salt [2].
Specific Optical Rotation	$[\alpha]_D^{22} = +76^\circ$ (c=0.56, water)	Istamycin A0 hemi-carbonate salt [2].
Abundance Rank	3rd out of 16	Concentration in <i>S. tenjimariensis</i> fermentation broth [3].
Optimum Fermentation pH	6.38	For general Istamycin production [4].
Optimum Fermentation Temp	30 °C	For general Istamycin production [4].
Optimum CaCO ₃	5.3%	For general Istamycin production [4].

Key Information for Researchers

- **Biosynthetic Gene Cluster:** The biosynthetic gene cluster (*ist*) for Istamycins in *S. tenjimariensis* ATCC 31603 has been identified (GenBank: AJ845083), which is a foundational genomic resource for understanding its biosynthesis [4] [5].
- **Production Optimization:** A 2024 study used a Central Composite Design (CCD) to optimize Istamycin production, achieving a **31-fold increase** in yield. The key parameters were an initial pH of 6.38, a temperature of 30°C, and 5.3% CaCO₃ [4]. This demonstrates a modern approach to scaling up production.
- **Distinguishing Feature:** Istamycins belong to the fortimicin-group of aminoglycosides, characterized by containing a **2-deoxyfortamine** moiety instead of the more common 2-deoxystreptamine found in antibiotics like kanamycin [4] [5].

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To cite this document: Smolecule. [Istamycin A0 foundational research papers]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b646955#istamycin-a0-foundational-research-papers>]

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